

using 4-[2-(Dimethylamino)ethyl]morpholine as a polyurethane foam catalyst

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Compound of Interest

Compound Name: 4-[2-(Dimethylamino)ethyl]morpholine

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An Application Guide to **4-[2-(Dimethylamino)ethyl]morpholine**: A Catalyst for Polyurethane Foam Synthesis

Authored by: A Senior Application Scientist

This document provides a detailed technical guide for researchers, scientists, and formulation chemists on the application of **4-[2-(Dimethylamino)ethyl]morpholine** as a catalyst in the production of polyurethane (PU) foams. This guide moves beyond a simple recitation of steps to explain the underlying chemical principles and formulation strategies essential for achieving desired foam properties.

Introduction: The Critical Role of Catalysis in Polyurethane Foam

Polyurethane foams are ubiquitous materials, integral to industries ranging from furniture and automotive to construction and insulation.^[1] Their versatility stems from the precise control chemists can exert over the polymerization process. This process is fundamentally a polyaddition reaction between a diisocyanate and a polyol.^[2] However, to create a foam with a defined cellular structure and specific physical properties, this reaction must be meticulously orchestrated. This orchestration is the primary role of the catalyst system.

Amine catalysts, particularly tertiary amines, are indispensable in controlling the two simultaneous, competing reactions that define foam formation: the gelling reaction (urethane formation) and the blowing reaction (CO₂ generation).[3][4] The balance between these two reactions dictates the final foam structure, density, and performance characteristics.[5] **4-[2-(Dimethylamino)ethyl]morpholine**, a tertiary amine catalyst, is a highly effective tool for achieving this critical balance.

Catalyst Profile: 4-[2-(Dimethylamino)ethyl]morpholine

4-[2-(Dimethylamino)ethyl]morpholine is a bifunctional tertiary amine catalyst characterized by the presence of both a dimethylamino group and a morpholine ring. This structure provides a unique catalytic activity profile. It is commercially available under trade names such as JEFFCAT® DM-70.[6][7][8]

Table 1: Physical and Chemical Properties of **4-[2-(Dimethylamino)ethyl]morpholine**

Property	Value	Source
Chemical Name	4-[2-(Dimethylamino)ethyl]morpholine	[9]
CAS Number	4385-05-1	[9]
Appearance	Amber Liquid	[10]
Odor	Ammoniacal	[10]
Boiling Point	151 °C (304 °F)	[10]
Flash Point	39 °C (102 °F)	[10]
Specific Gravity	~0.99 @ 20-25 °C	[10]
Viscosity	5.8 mm ² /s @ 25 °C	[10]

This catalyst is particularly valued for its ability to provide a well-balanced promotion of both the gelling and blowing reactions, making it suitable for a variety of foam types, including flexible

polyester foams and high-resilience (HR) molded foams.[6][11] A key performance attribute is its ability to improve the "green strength" of the foam—the mechanical stability of the foam in its early, partially cured state.[7][12]

The Catalytic Mechanism: Orchestrating Gelling and Blowing

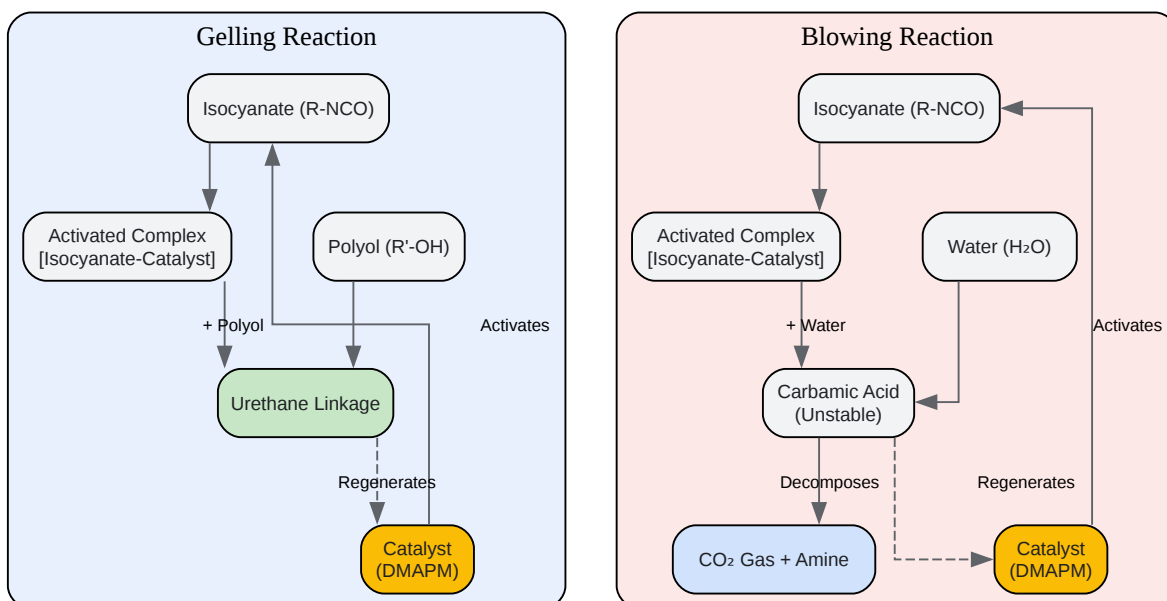
The successful formation of polyurethane foam depends on the synchronized timing of polymer chain extension (gelling) and gas generation (blowing).

- **Gelling Reaction:** The reaction between an isocyanate group (-NCO) and a polyol's hydroxyl group (-OH) forms the urethane linkage, building the polymer backbone.[4]
- **Blowing Reaction:** The reaction between an isocyanate group and water produces an unstable carbamic acid, which rapidly decomposes into an amine and carbon dioxide (CO₂) gas. This gas acts as the blowing agent, creating the foam's cellular structure.[13]

Tertiary amine catalysts like **4-[2-(Dimethylamino)ethyl]morpholine** accelerate these reactions by acting as Lewis bases. The lone pair of electrons on the nitrogen atom interacts with the reactants, lowering the activation energy of the reactions.

The dual-action mechanism can be visualized as follows:

- The catalyst activates the isocyanate group, making it more susceptible to nucleophilic attack.
- Simultaneously, it can form a complex with the active hydrogen-containing compounds (polyol or water), increasing their reactivity.[11]



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Caption: Catalytic cycle for gelling and blowing reactions.

The effectiveness of **4-[2-(Dimethylamino)ethyl]morpholine** lies in its ability to promote these two pathways at a comparable rate, ensuring that the polymer network gains sufficient strength to trap the evolving CO₂ gas without collapsing, leading to a stable foam with a uniform cell structure.

Application and Formulation Protocols

Principle of Formulation

The concentration of the amine catalyst is a critical variable. It is typically expressed in parts per hundred polyol (PHP). Adjusting the level of **4-[2-(Dimethylamino)ethyl]morpholine** allows the formulator to control the reaction kinetics.

- Higher Catalyst Concentration: Leads to shorter cream, gel, and rise times. This is desirable for high-speed production but may reduce flowability in complex molds.^[5]
- Lower Catalyst Concentration: Slows the reaction, allowing for better flow and mold filling, but increases the demold time.

Often, **4-[2-(Dimethylamino)ethyl]morpholine** is used in conjunction with an organometallic catalyst (e.g., stannous octoate or dibutyltin dilaurate). The amine catalyst primarily drives the blowing reaction, while the tin catalyst is highly selective for the gelling reaction.^[4] This synergistic approach provides a wider processing latitude and more precise control over the final foam properties.

Protocol: Laboratory-Scale Flexible Foam Synthesis (Hand-Mix Method)

This protocol describes a standard laboratory procedure for evaluating a polyurethane foam formulation using a hand-mix technique. It is designed to be a self-validating system for comparing the effects of varying catalyst concentrations.

Materials & Equipment:

- Polyether Polyol (e.g., 3000 MW triol)
- Deionized Water
- Silicone Surfactant
- **4-[2-(Dimethylamino)ethyl]morpholine** (Catalyst)
- Stannous Octoate (Co-catalyst)
- Toluene Diisocyanate (TDI) or Methylene Diphenyl Diisocyanate (MDI)
- 25x25x25 cm open-top mold or a suitably sized paper cup
- Digital scale (0.01 g accuracy)
- High-speed laboratory mixer (2000-6000 rpm)

- Stopwatch
- Fume hood

Table 2: Example Flexible Polyurethane Foam Formulation

Component	Parts per Hundred Polyol (PHP)
Polyether Polyol	100
Deionized Water	4.0 - 5.0
Silicone Surfactant	1.0 - 1.5
4-[2-(Dimethylamino)ethyl]morpholine	0.1 - 0.8
Stannous Octoate	0.15 - 0.30
Isocyanate (TDI-80)	Index 105 - 110

Experimental Workflow:

Caption: Step-by-step workflow for hand-mix foam evaluation.

Step-by-Step Procedure:

- Preparation: Ensure all chemicals are conditioned to room temperature ($23 \pm 1^{\circ}\text{C}$).[\[14\]](#) Place the mixing cup on the digital scale within a fume hood.
- B-Side Formulation: Sequentially weigh the polyol, water, silicone surfactant, and both the amine and tin catalysts into the mixing cup according to the formulation in Table 2.
- Pre-Mixing: Mix the B-side components at a low speed for approximately 15 seconds until the mixture is homogeneous.
- Isocyanate Addition: Tare the scale. Add the calculated amount of isocyanate (A-side) to the B-side mixture. The amount is determined by the desired isocyanate index.
- High-Speed Mixing: Immediately begin mixing with the high-speed mixer for a precise duration, typically 5 to 7 seconds. Start the stopwatch the moment the mixer starts.

- Pouring and Observation: Quickly pour the reacting mixture into the center of the mold. Observe and record the following characteristic times:
 - Cream Time: The point at which the mixture turns creamy and starts to rise.
 - Gel Time (String Time): The point at which touching the foam with a spatula results in tacky polymer strings.
 - Rise Time: The time when the foam stops expanding vertically.
 - Tack-Free Time: The time when the surface of the foam is no longer sticky to the touch.
- Curing: Allow the foam to cure at ambient temperature for at least 24 hours before cutting or performing any physical tests.[\[15\]](#)

Table 3: Data Collection for Foam Evaluation

Formulation ID	Catalyst Level (PHP)	Cream Time (s)	Gel Time (s)	Rise Time (s)	Tack-Free Time (s)	Foam Density (kg/m ³)
Control	0.4					
EXP-1	0.2					
EXP-2	0.6					

Safety and Handling

Tertiary amine catalysts are hazardous materials and must be handled with appropriate care. Skin contact can cause moderate to severe irritation and chemical burns.[\[2\]](#)[\[16\]](#) Inhalation of vapors can be irritating to the respiratory system.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or chemical goggles, and a lab coat. All handling should be performed in a well-ventilated area or a chemical fume hood.[\[17\]](#)[\[18\]](#)

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and acids. Keep containers tightly closed.[18]
- Spill & Disposal: In case of a spill, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[17] Dispose of waste materials in accordance with local, state, and federal regulations.

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